

# Barium chlorate performance compared to other alkaline earth metal chlorates

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## Compound of Interest

Compound Name: Barium chlorate

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## A Comparative Performance Analysis of Alkaline Earth Metal Chlorates

This guide provides a comprehensive comparison of the key performance characteristics of **barium chlorate** ( $\text{Ba}(\text{ClO}_3)_2$ ) with other alkaline earth metal chlorates, namely magnesium chlorate ( $\text{Mg}(\text{ClO}_3)_2$ ), calcium chlorate ( $\text{Ca}(\text{ClO}_3)_2$ ), and strontium chlorate ( $\text{Sr}(\text{ClO}_3)_2$ ). The information is tailored for researchers, scientists, and professionals in drug development who utilize these compounds for their oxidizing properties.

## Quantitative Performance Data

The following table summarizes the key quantitative data for the alkaline earth metal chlorates, facilitating a direct comparison of their physical and chemical properties.

Property	Magnesium Chlorate (Mg(ClO <sub>3</sub> ) <sub>2</sub> )	Calcium Chlorate (Ca(ClO <sub>3</sub> ) <sub>2</sub> )	Strontium Chlorate (Sr(ClO <sub>3</sub> ) <sub>2</sub> )	Barium Chlorate (Ba(ClO <sub>3</sub> ) <sub>2</sub> )
Molar Mass (g/mol)	191.21 (anhydrous)	206.98 (anhydrous)	254.52 (anhydrous)	304.23 (anhydrous)
Solubility in Water	135 g/100 mL at 20°C[1]	209 g/100 mL at 20°C[2][3][4]	174.9 g/100 mL at 18°C[5]	27.5 g/100 mL at 20°C, 37.9 g/100 mL at 25°C[6][7]
Decomposition Temperature (°C)	Decomposes in stages: hexahydrate loses water at 35°C, 65°C, and 80°C, with full decomposition at 120°C[8].	The dihydrate decomposes above 150°C[2][3][4], with the anhydrous form melting at 325°C[2][3][4].	Decomposes at 120°C[5][9][10][11][12][13].	Melts with decomposition at 413.9°C[7]. The monohydrate loses water at 120°C[14].
Hygroscopicity	Very deliquescent[15][16].	Deliquescent[17].	Hygroscopic[10].	Non-hygroscopic.
Oxidizing Strength	Strong oxidizer[16].	Strong oxidizer[2][3][4].	Strong oxidizer[13].	Strong oxidizer[14].

## Experimental Protocols

Detailed methodologies are crucial for reproducible research. The following sections outline standardized protocols for evaluating the key performance parameters of alkaline earth metal chlorates.

### Protocol 1: Determination of Aqueous Solubility

This protocol describes a method for determining the solubility of a salt in water at a specific temperature by creating a saturated solution.

Materials:

- Alkaline earth metal chlorate salt
- Distilled or deionized water
- 250 mL beaker
- Magnetic stirrer and stir bar
- Hot plate
- Thermometer
- Analytical balance
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Drying oven
- Weighing dishes

Procedure:

- Add a known volume of distilled water (e.g., 100 mL) to a 250 mL beaker equipped with a magnetic stir bar.
- Place the beaker on a hot plate with stirring capabilities and bring the water to the desired temperature.
- Gradually add the chlorate salt to the water while stirring continuously.
- Continue adding the salt until a small amount of undissolved solid remains, indicating that the solution is saturated.
- Maintain the temperature and continue stirring for at least one hour to ensure equilibrium is reached.
- Once saturated, carefully record the temperature of the solution.
- Quickly filter a known volume of the saturated solution to remove the undissolved solid.

- Weigh a clean, dry weighing dish.
- Transfer the filtered solution to the pre-weighed dish and record the exact volume.
- Place the dish in a drying oven at a temperature below the decomposition point of the salt (e.g., 80°C) until all the water has evaporated.
- Allow the dish to cool in a desiccator and then weigh it to determine the mass of the dissolved salt.
- Calculate the solubility in grams of salt per 100 mL of water.

## Protocol 2: Determination of Thermal Stability (Decomposition Temperature)

This protocol outlines the use of thermogravimetric analysis (TGA) to determine the decomposition temperature of the chlorate salts.

Materials:

- Thermogravimetric Analyzer (TGA)
- Alkaline earth metal chlorate salt
- TGA sample pans (e.g., alumina, platinum)
- Inert gas supply (e.g., nitrogen, argon)

Procedure:

- Calibrate the TGA instrument according to the manufacturer's instructions.
- Accurately weigh a small sample (5-10 mg) of the chlorate salt into a TGA sample pan.
- Place the sample pan in the TGA furnace.
- Purge the furnace with an inert gas at a constant flow rate (e.g., 20-50 mL/min) to provide a non-reactive atmosphere.

- Program the TGA to heat the sample at a constant rate (e.g., 10°C/min) from ambient temperature to a temperature above the expected decomposition point (e.g., 600°C).
- Record the mass of the sample as a function of temperature.
- The onset temperature of a significant mass loss event in the TGA curve is taken as the decomposition temperature. The derivative of the TGA curve (DTG) can be used to identify the temperature of the maximum rate of mass loss.

## Visualizations

The following diagrams illustrate key experimental workflows and logical relationships for the comparison of alkaline earth metal chlorates.

Caption: Workflow for comparing alkaline earth metal chlorate performance.

Caption: Experimental setup for Thermal Gravimetric Analysis (TGA).

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